

How to prepare Sha-68 solutions from powder

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Compound of Interest

Compound Name: Sha-68

Cat. No.: B1662370

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Application Notes and Protocols for Sha-68

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of solutions of **Sha-68** from its powdered form for use in research and drug development. **Sha-68** is a selective antagonist for the Neuropeptide S receptor (NPSR) and can be utilized in both in vitro and in vivo experimental settings.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Compound Information and Properties

Sha-68, with the chemical name N-[(4-Fluorophenyl)methyl]tetrahydro-3-oxo-1,1-diphenyl-3H-oxazolo[3,4-a]pyrazine-7(1H)-carboxamide, is a selective antagonist of the Neuropeptide S receptor. It has been demonstrated to block NPS-induced Ca²⁺ mobilization and shows displaceable binding to the NPSR in the nanomolar range.[\[1\]](#)[\[2\]](#)[\[3\]](#) The compound has also been shown to be effective in antagonizing NPS-induced behaviors in animal models following intraperitoneal administration.[\[2\]](#)[\[3\]](#)

Table 1: Physicochemical Properties of **Sha-68**

Property	Value	Reference
Molecular Weight	445.49 g/mol	
Formula	C ₂₆ H ₂₄ FN ₃ O ₃	
CAS Number	847553-89-3	
Purity	≥98%	
Appearance	Powder	[5]
Storage	Store powder at -20°C for up to 3 years, or at 4°C for up to 2 years.	[5]

Table 2: Solubility Data for **Sha-68**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes	Reference
DMSO	100 mM - 224.47 mM	44.55 mg/mL - 100 mg/mL	Ultrasonic assistance may be required. Use newly opened, non-hygroscopic DMSO.	[1][5]
Ethanol	100 mM	44.55 mg/mL		

Experimental Protocols

Preparation of Stock Solutions for In Vitro Assays

This protocol describes the preparation of a 10 mM stock solution of **Sha-68** in DMSO, which is a common starting concentration for in vitro experiments such as cell-based assays.

Materials:

- **Sha-68** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Vortex mixer
- Sonicator (optional)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

- Calculate the required mass of **Sha-68**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 445.49 g/mol = 4.45 mg
- Weighing the Powder:
 - Carefully weigh out 4.45 mg of **Sha-68** powder and place it into a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Sha-68** powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the powder does not fully dissolve, sonicate the solution for 5-10 minutes.[1][5]
- Storage of Stock Solution:
 - Once fully dissolved, aliquot the 10 mM stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C for up to 1 year or at -80°C for up to 2 years.[5]

Note on Dilutions: For cell-based assays, the DMSO stock solution should be diluted into an appropriate assay buffer. The final concentration of DMSO in the assay should be kept low (typically <1% v/v) to avoid solvent-induced cellular toxicity.[2]

Preparation of Solutions for In Vivo Studies

This protocol outlines the preparation of a **Sha-68** solution for intraperitoneal (i.p.) injection in mice, based on published studies.[2][3]

Materials:

- **Sha-68** powder
- Cremophor EL
- Phosphate-buffered saline (PBS), pH 7.4
- Sterile conical tubes
- Vortex mixer

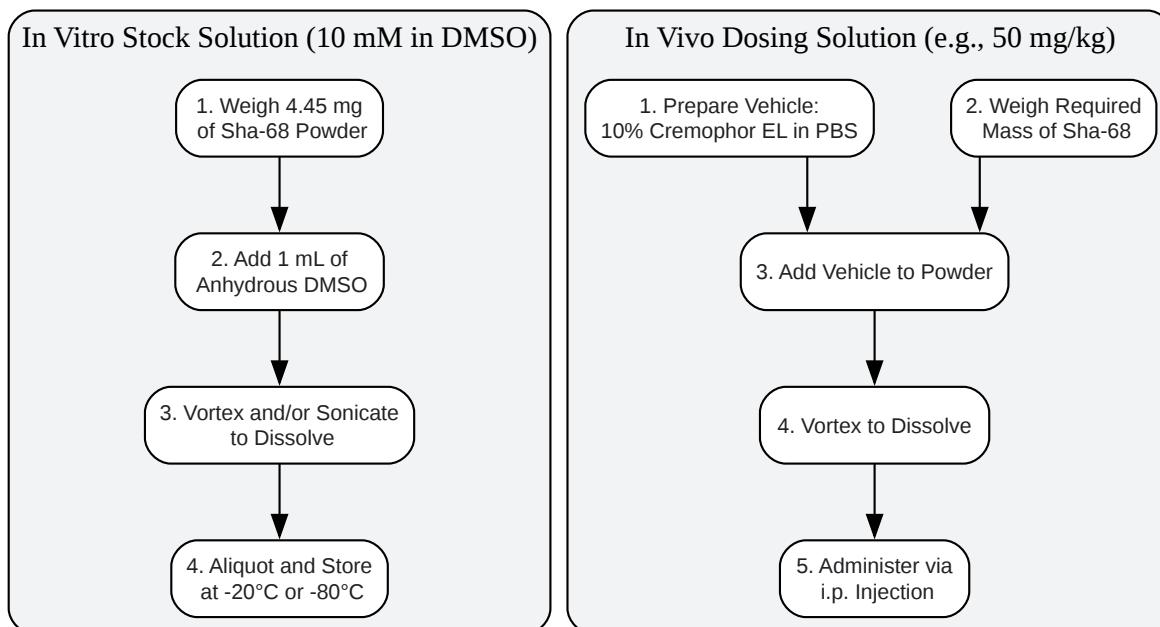
Procedure:

- Vehicle Preparation:
 - Prepare a 10% Cremophor EL solution in PBS. For example, to make 10 mL of the vehicle, add 1 mL of Cremophor EL to 9 mL of PBS.
 - Vortex the solution until the Cremophor EL is fully dispersed.
- Calculating the Required Amount of **Sha-68**:
 - Determine the desired final concentration of **Sha-68**. A previously used dose is 50 mg/kg. [2][3]
 - For a 25g mouse, a 50 mg/kg dose would require 1.25 mg of **Sha-68**.

- Assuming an injection volume of 100 μ L, the concentration of the dosing solution would be 12.5 mg/mL.
- Dissolving **Sha-68**:
 - Weigh the required amount of **Sha-68** and place it in a sterile conical tube.
 - Add the 10% Cremophor EL in PBS vehicle to the powder.
 - Vortex the mixture vigorously until the **Sha-68** is completely dissolved. The solution may require gentle warming or sonication to fully dissolve.
- Administration:
 - The prepared solution should be administered via intraperitoneal injection.[2][3] For a 50 mg/kg dose, a volume of 100 μ L is typically used for mice.[2]

Visualizations

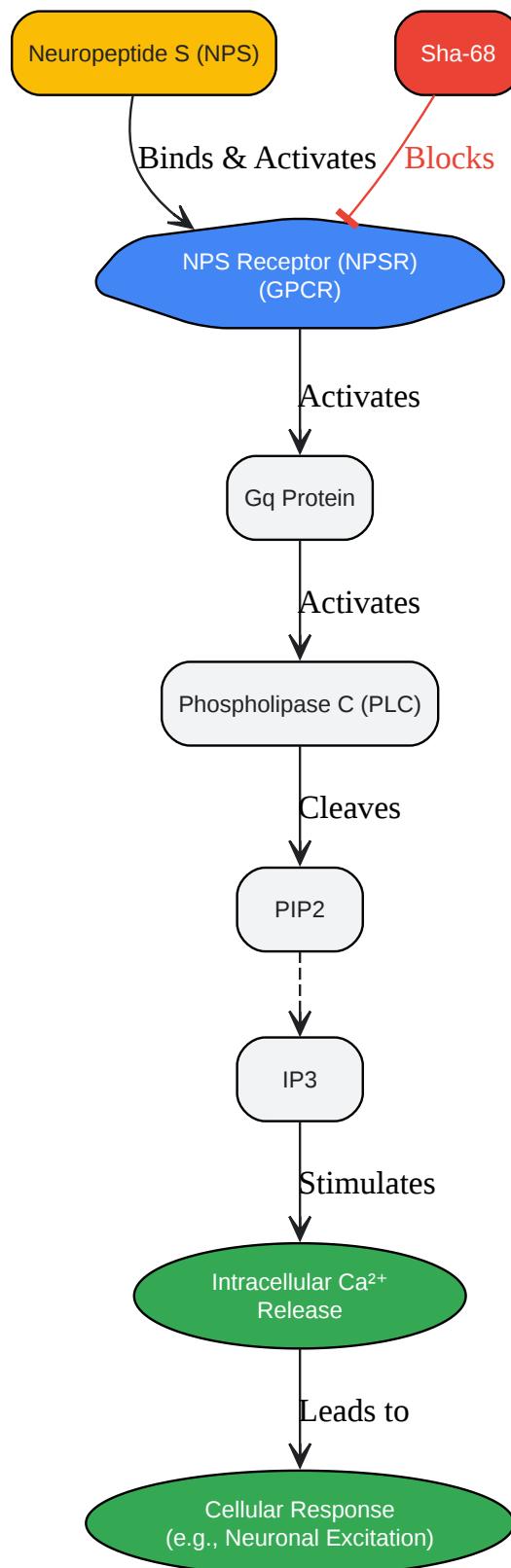
Experimental Workflow: Solution Preparation



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Caption: Workflow for preparing **Sha-68** solutions for in vitro and in vivo use.

Signaling Pathway: Sha-68 Antagonism of NPSR



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Caption: **Sha-68** acts as an antagonist at the NPSR, blocking NPS-mediated signaling.

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